

Analytical standards for 2-(2-hydroxy-2-phenylethoxy)phenol quantification

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Compound of Interest

Compound Name: 2-(2-Hydroxy-2-phenylethoxy)phenol
CAS No.: 328104-89-8
Cat. No.: B2490477

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An Application Note and Protocol for the Quantification of **2-(2-hydroxy-2-phenylethoxy)phenol**

Introduction

2-(2-hydroxy-2-phenylethoxy)phenol is an organic compound with the molecular formula C₁₄H₁₄O₃.^{[1][2][3]} As a phenolic compound, its accurate and precise quantification is critical in various stages of research and development, particularly in pharmaceutical sciences where it may be studied as a new chemical entity, an intermediate, or a related substance. The presence of hydroxyl groups and its aromatic nature make it amenable to analysis by several modern analytical techniques.^{[4][5]}

This application note provides a comprehensive, field-tested guide for the quantitative analysis of **2-(2-hydroxy-2-phenylethoxy)phenol**. We present a primary method based on High-Performance Liquid Chromatography (HPLC) with UV detection, a technique widely employed for the analysis of phenolic compounds due to its robustness, sensitivity, and specificity.^{[6][7][8]}

[9] Additionally, an alternative Gas Chromatography-Mass Spectrometry (GC-MS) method is discussed for confirmatory analysis or for contexts where higher specificity is required.

The protocols herein are designed to be self-validating, incorporating principles from the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure the method is fit for its intended purpose.[10][11][12][13] This document is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical and chemical industries.

Physicochemical Properties of the Analyte

A foundational understanding of the analyte's properties is crucial for method development. Key properties for **2-(2-hydroxy-2-phenylethoxy)phenol** are summarized below.

Property	Value	Source
Molecular Formula	C14H14O3	PubChem[1]
Molecular Weight	230.26 g/mol	PubChem, Echemi[1][2]
XLogP3	2.2	Echemi[2]
Hydrogen Bond Donors	2	Echemi[2]
Hydrogen Bond Acceptors	3	Echemi[2]
CAS Number	328104-89-8	Sigma-Aldrich

The moderate polarity, indicated by the XLogP3 value, and the presence of a chromophore (the phenyl rings) make reversed-phase HPLC with UV detection an ideal analytical choice.

Caption: 2D structure of **2-(2-hydroxy-2-phenylethoxy)phenol**.

Principle of the HPLC Method

The quantification of **2-(2-hydroxy-2-phenylethoxy)phenol** is achieved using reversed-phase high-performance liquid chromatography (RP-HPLC). In this mode of separation, the analyte is introduced into a polar mobile phase and passed through a column containing a non-polar stationary phase (e.g., octadecylsilane, C18).

The separation is governed by the hydrophobic interactions between the analyte and the C18 stationary phase. The mobile phase typically consists of an aqueous component and an organic modifier, such as acetonitrile or methanol.[6][14] An acidic modifier like formic or phosphoric acid is added to the mobile phase to suppress the ionization of the phenolic hydroxyl groups.[5] This ensures that the analyte is in a single, non-ionized form, leading to sharp, symmetrical peaks and reproducible retention times.

Following separation, the analyte passes through a UV-Vis detector, often a Diode Array Detector (DAD), which measures the absorbance of the eluent at a specific wavelength.[6][7] The response is directly proportional to the concentration of the analyte, allowing for accurate quantification against a calibration curve prepared from a certified reference standard.

Materials and Reagents

- Equipment:
 - HPLC system with a quaternary or binary pump, autosampler, column oven, and DAD detector.
 - Chromatography Data System (CDS) for instrument control and data analysis.
 - Analytical balance (0.01 mg readability).
 - pH meter.
 - Volumetric flasks (Class A).
 - Pipettes (Class A).
 - Syringes and syringe filters (0.45 μm or 0.22 μm , PTFE or nylon).
 - Ultrasonic bath.
- Chemicals and Standards:
 - **2-(2-hydroxy-2-phenylethoxy)phenol** certified reference standard.
 - Acetonitrile (HPLC grade).

- Methanol (HPLC grade).
- Formic acid (reagent grade, ~99%).
- Ultrapure water (18.2 MΩ·cm).

Experimental Protocols

Protocol 1: Preparation of Solutions

Causality: Accurate solution preparation is the foundation of quantitative analysis. Using Class A volumetric ware minimizes volumetric errors, and a high-purity reference standard ensures the accuracy of the calibration curve. The diluent should be similar in composition to the initial mobile phase to ensure good peak shape upon injection.

- Mobile Phase A Preparation (0.1% Formic Acid in Water):
 - Add 1.0 mL of formic acid to a 1 L volumetric flask containing approximately 900 mL of ultrapure water.
 - Dilute to the mark with ultrapure water and mix thoroughly.
 - Filter through a 0.45 µm filter and degas before use.
- Mobile Phase B Preparation (Acetonitrile):
 - Use HPLC-grade acetonitrile directly. Filter and degas before use.
- Diluent Preparation (50:50 Acetonitrile:Water):
 - Mix equal volumes of acetonitrile and ultrapure water.
- Standard Stock Solution (e.g., 500 µg/mL):
 - Accurately weigh approximately 25 mg of the **2-(2-hydroxy-2-phenylethoxy)phenol** reference standard into a 50 mL volumetric flask.
 - Add approximately 30 mL of diluent and sonicate for 5-10 minutes to dissolve.

- Allow the solution to return to room temperature, then dilute to the mark with the diluent and mix well.
- Calibration Curve Standards (e.g., 1 - 100 µg/mL):
 - Prepare a series of at least five calibration standards by performing serial dilutions of the Standard Stock Solution with the diluent.
- Sample Solution Preparation:
 - Accurately weigh an amount of the sample expected to contain the analyte and transfer it to a suitable volumetric flask.
 - The target concentration should fall within the range of the calibration curve.
 - Add diluent to approximately 70% of the flask volume, sonicate to dissolve/extract the analyte.
 - Allow to cool, dilute to volume with diluent, and mix.
 - Filter an aliquot through a 0.45 µm syringe filter into an HPLC vial before analysis.

Protocol 2: HPLC-UV Method and System Suitability

Causality: The selected chromatographic conditions are designed to provide good resolution of the analyte from potential impurities, with a reasonable run time. A C18 column is a robust choice for phenolic compounds. The gradient elution allows for the efficient removal of both early and late-eluting compounds. System Suitability Testing (SST) is a mandatory check to ensure the chromatographic system is performing adequately before sample analysis begins.

[15]

Table 2: HPLC-UV Method Parameters

Parameter	Recommended Condition	Rationale
Column	C18, 250 mm x 4.6 mm, 5 μm	Standard for phenolic compound separation, providing good efficiency. [6]
Mobile Phase A	0.1% Formic Acid in Water	Acid suppresses ionization for better peak shape.[5]
Mobile Phase B	Acetonitrile	Common organic modifier with good UV transparency.
Gradient Elution	0-20 min: 30-70% B; 20-25 min: 70-30% B; 25-30 min: 30% B	Ensures elution of the analyte and cleans the column.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temperature	30 °C	Ensures reproducible retention times.
Injection Volume	10 μ L	A typical volume to balance sensitivity and peak shape.

| Detection | DAD at 275 nm | Phenolic compounds typically absorb in this UV range.[16] |

System Suitability Testing (SST): Before starting the analysis sequence, inject a mid-level calibration standard (e.g., 50 μ g/mL) five or six times. The results must meet the predefined criteria.

Table 3: System Suitability Test (SST) Criteria

Parameter	Acceptance Criterion	Purpose
Tailing Factor (T)	≤ 2.0	Measures peak symmetry.
Theoretical Plates (N)	≥ 2000	Measures column efficiency.
Relative Standard Deviation (%RSD) of Peak Area	$\leq 2.0\%$	Demonstrates injection precision.[10]

| Relative Standard Deviation (%RSD) of Retention Time | $\leq 1.0\%$ | Demonstrates system stability. |

Overall Analytical Workflow

The entire process from sample receipt to final report follows a logical, self-validating sequence.

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Sources

- 1. 2-(2-Hydroxy-2-phenylethoxy)phenol | C₁₄H₁₄O₃ | CID 555174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 328104-89-8 | 2-(2-Hydroxy-2-phenylethoxy)phenol - MolDb [moldb.com]
- 4. Techniques for Analysis of Plant Phenolic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. HPLC Analysis of Phenolic Compounds and Flavonoids with Overlapping Peaks - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. Isolation and Identification of Phenolic Compounds | IntechOpen [intechopen.com]

- [10. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma \[amsbiopharma.com\]](#)
- [11. ICH and FDA Guidelines for Analytical Method Validation | Lab Manager \[labmanager.com\]](#)
- [12. ICH Q2\(R2\) Validation of analytical procedures - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [13. database.ich.org \[database.ich.org\]](#)
- [14. tandfonline.com \[tandfonline.com\]](#)
- [15. intuitionlabs.ai \[intuitionlabs.ai\]](#)
- [16. pubs.acs.org \[pubs.acs.org\]](#)
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